

Application Notes and Protocols: Preparation of SBI-0206965 Stock Solution

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive guide for the preparation, storage, and handling of stock solutions of **SBI-0206965**, a potent and selective inhibitor of the serine/threonine autophagy-initiating kinase ULK1.[1][2] These protocols are intended to ensure the stability, and effective use of **SBI-0206965** in various in vitro and in vivo experimental settings. All quantitative data are summarized for clarity, and a detailed experimental protocol is provided. Additionally, a diagram of the ULK1 signaling pathway targeted by **SBI-0206965** is included to provide biological context for its mechanism of action.

Physicochemical Properties of SBI-0206965

A summary of the key physicochemical properties of **SBI-0206965** is presented in the table below. This information is critical for accurate preparation of stock solutions and for understanding the compound's behavior in experimental systems.



Property	Value	Source
Molecular Formula	C21H21BrN4O5	[3][4][5]
Molecular Weight	489.32 g/mol	[3][4][5]
CAS Number	1884220-36-3	[1][3][4]
Appearance	White to beige powder/crystalline solid	[6]
Purity	≥98% (HPLC)	[1][4][6]
Solubility (DMSO)	≥ 100 mg/mL (204.37 mM)	[5]
Other Solubilities	DMF: 30 mg/mL; Ethanol: 1 mg/mL	[6]
IC50 (ULK1)	108 nM	[1][3]
IC50 (ULK2)	711 nM	[1][2]

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SBI-0206965** in dimethyl sulfoxide (DMSO). DMSO is the recommended solvent for achieving high concentration stock solutions.[3][5][6]

Materials:

- SBI-0206965 powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- · Calibrated micropipettes and sterile tips
- · Vortex mixer



Optional: Ultrasonic bath

Procedure:

- Pre-weighing Preparation: Before opening, bring the vial of SBI-0206965 powder to room temperature to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of SBI-0206965 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.89 mg of SBI-0206965.
 - Calculation:
 - Volume (L) x Desired Concentration (mol/L) = Moles
 - 0.001 L x 0.010 mol/L = 0.00001 mol
 - Moles x Molecular Weight (g/mol) = Mass (g)
 - 0.00001 mol x 489.32 g/mol = 0.00489 g = 4.89 mg
- Dissolution: Add the appropriate volume of anhydrous DMSO to the weighed SBI-0206965 powder. For a 10 mM stock from 5 mg of powder, reconstitute in 1.02 mL of DMSO.[1]
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. A clear solution should be obtained.[5] For compounds that are difficult to dissolve, brief warming at 37°C for 10 minutes or sonication in an ultrasonic bath can aid in dissolution.[7][8]
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[1]
 - Store the aliquots at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage (up to 6 months).[1][5] The lyophilized powder is stable for up to 24 months when stored at -20°C and desiccated.[1]

Working Concentrations:

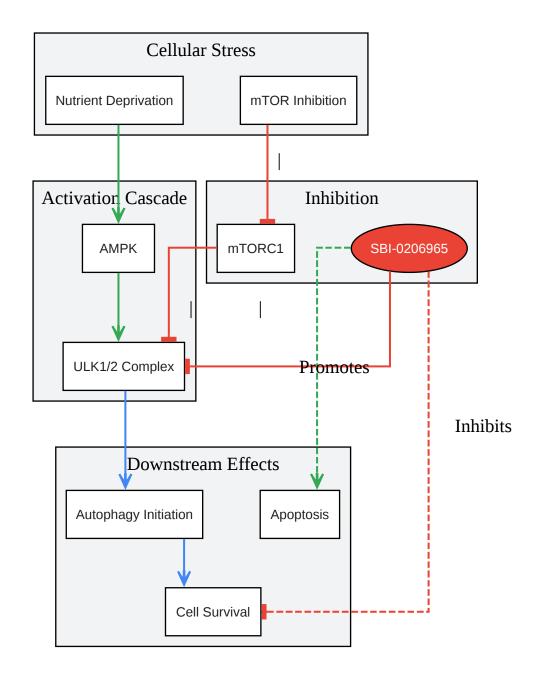


The optimal working concentration of **SBI-0206965** will vary depending on the cell type and experimental design. However, typical working concentrations range from 10 μ M to 50 μ M for cell-based assays, with incubation times ranging from 1 to 72 hours.[1]

SBI-0206965 Mechanism of Action and Signaling Pathway

SBI-0206965 is a potent inhibitor of ULK1, a key kinase that initiates the process of autophagy. [1] Autophagy is a cellular recycling process that is essential for cell survival under stress conditions, such as nutrient deprivation. In many cancer cells, autophagy is upregulated and serves as a pro-survival mechanism. **SBI-0206965** also inhibits the highly related kinase ULK2, albeit with a lower potency.[1] Additionally, it has been reported to inhibit AMP-activated protein kinase (AMPK), another regulator of autophagy.[4][9] By inhibiting ULK1, **SBI-0206965** can block the initiation of autophagy and, particularly in combination with mTOR inhibitors, can convert a cytostatic response into a cytotoxic one, leading to apoptosis in cancer cells.[1]





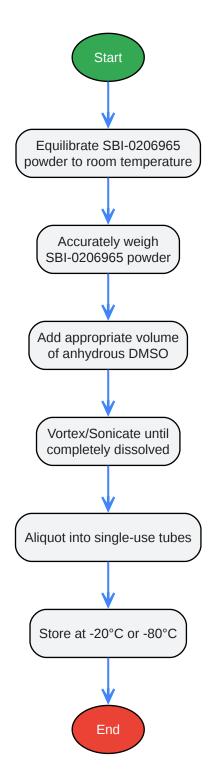
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Caption: **SBI-0206965** inhibits the ULK1/2 complex, blocking autophagy and promoting apoptosis.

Experimental Workflow for Stock Solution Preparation



The following diagram illustrates the logical flow of the protocol for preparing a stock solution of **SBI-0206965**.



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Caption: Workflow for preparing a stock solution of SBI-0206965.



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